

# A Comprehensive Technical Guide to 5-(Aminomethyl)-2-methylpyrimidin-4-amine

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## Compound of Interest

Compound Name: 5-(Aminomethyl)-2-methylpyrimidin-4-amine

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## Abstract

**5-(Aminomethyl)-2-methylpyrimidin-4-amine**, also known as Grewe diamine, is a pivotal chemical intermediate, most notably in the biosynthesis of Thiamine (Vitamin B1).<sup>[1]</sup> This document provides a detailed overview of its chemical properties, comprehensive experimental protocols for its synthesis, and its established role in biological pathways. While a definitive crystal structure with detailed crystallographic data is not publicly available in the reviewed literature, this guide consolidates other critical technical information for research and development purposes.

## Chemical and Physical Properties

While detailed crystallographic data is not available, a summary of the known physicochemical properties of **5-(Aminomethyl)-2-methylpyrimidin-4-amine** is presented below.

Property	Value
Chemical Name	5-(Aminomethyl)-2-methylpyrimidin-4-amine
CAS Number	95-02-3
Molecular Formula	C <sub>6</sub> H <sub>10</sub> N <sub>4</sub>
Molecular Weight	138.17 g/mol [1]
Appearance	Off-white solid
Melting Point	270-272 °C
Boiling Point	301.6 °C at 760 mmHg
Solubility	Slightly soluble in DMSO, Methanol (when heated), and Water
InChI Key	OZOHTVFCSKFMLL-UHFFFAOYSA-N[1]

## Experimental Protocols for Synthesis

Several methods for the synthesis of **5-(Aminomethyl)-2-methylpyrimidin-4-amine** have been developed, ranging from scalable batch processes to continuous flow synthesis.

A two-step scalable process starting from the less expensive 2-cyanoacetamide has been described.[2]

### Step 1: Synthesis of 4-amino-2-methylpyrimidine-5-carbonitrile

- 2-Cyanoacetamide is reacted with a Vilsmeier reagent to produce an enamine intermediate.
- This enamine subsequently undergoes condensation with acetamidine to yield 4-amino-2-methylpyrimidine-5-carbonitrile.[2]

### Step 2: Hydrogenation to **5-(Aminomethyl)-2-methylpyrimidin-4-amine**

- The resulting 4-amino-2-methylpyrimidine-5-carbonitrile is then subjected to hydrogenation to give the final product.[2]

- This process has an overall yield of 65%.[\[2\]](#)

An alternative scalable synthesis begins with malononitrile.[\[2\]](#)

Step 1: Formation of the enamine intermediate

- Malononitrile is treated with an ionic salt prepared in situ from DMF and dimethyl sulfate to give the same enamine intermediate as in the previous method.[\[2\]](#)

Step 2: Condensation and formation of the common intermediate

- The enamine, without isolation, is reacted with acetamidine hydrochloride to afford the common intermediate, 4-amino-2-methylpyrimidine-5-carbonitrile.[\[2\]](#)
- The overall yield for this approach is reported to be 70%.[\[2\]](#)

A fully continuous flow synthesis method has been developed, offering high efficiency and throughput.[\[3\]](#)[\[4\]](#)

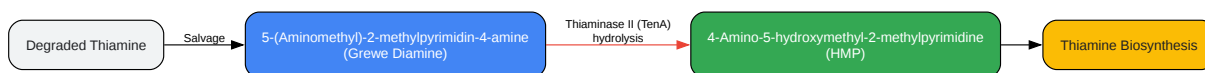
- This process involves three chemical transformations carried out in six sequential continuous flow devices.[\[3\]](#)[\[4\]](#)
- The starting material is 2-cyanoacetamide.[\[3\]](#)[\[4\]](#)
- The single-step continuous flow synthesis for each reaction step demonstrates yields of 94%, 90%, and 99%, respectively.[\[3\]](#)[\[4\]](#)
- The fully integrated continuous flow process achieves an overall yield of 84% with a total residence time of 74 minutes and a throughput of 0.92 g/h.[\[3\]](#)[\[4\]](#)

## Biological Role and Signaling Pathways

**5-(Aminomethyl)-2-methylpyrimidin-4-amine** is a crucial component in the thiamine salvage pathway.[\[1\]](#) Thiamine is an essential cofactor for all living organisms, and salvage pathways allow cells to recycle components of degraded thiamine.[\[1\]](#)

In the thiamine salvage pathway, **5-(Aminomethyl)-2-methylpyrimidin-4-amine** acts as a substrate for the enzyme thiaminase II (TenA).[\[1\]](#) This enzyme hydrolyzes the aminomethyl

group to form 4-Amino-5-hydroxymethyl-2-methylpyrimidine (HMP), which is a direct precursor for thiamine biosynthesis.[1]



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## References

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